

Identity of 2,7-Diamino-3-methoxyphenazine Remains Elusive in Public Databases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Diamino-3-methoxyphenazine

Cat. No.: B056430

[Get Quote](#)

An in-depth search of chemical databases and scientific literature has not yielded a specific entry for a compound named "**2,7-Diamino-3-methoxyphenazine**." Consequently, a definitive CAS number and molecular weight for this exact structure cannot be provided at this time. It is possible that this compound is novel, not widely studied, or is referred to under a different nomenclature.

While the target compound remains unconfirmed, several structurally related phenazine derivatives have been identified. These compounds share the core phenazine structure with amino and methoxy substitutions, and their properties may offer some context for researchers in the field.

Structurally Related Compounds

For the benefit of researchers and scientists, the following table summarizes the CAS numbers and molecular weights of similar, publicly documented phenazine derivatives.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2,7-Diamino-3,8-dimethoxyphenazine	Not Available	C14H14N4O2	270.29
2,3-Diaminophenazine	655-86-7	C12H10N4	210.23[1]
2,7-Diaminophenazine	Not Available	C12H10N4	210.23[2]
3,7-diamino-2-methoxyphenoxazin-5-ium chloride	Not Available	C13H11N3O2	241.25

It is crucial to note that these are distinct molecules and their biological and chemical properties will differ from the requested **2,7-Diamino-3-methoxyphenazine**.

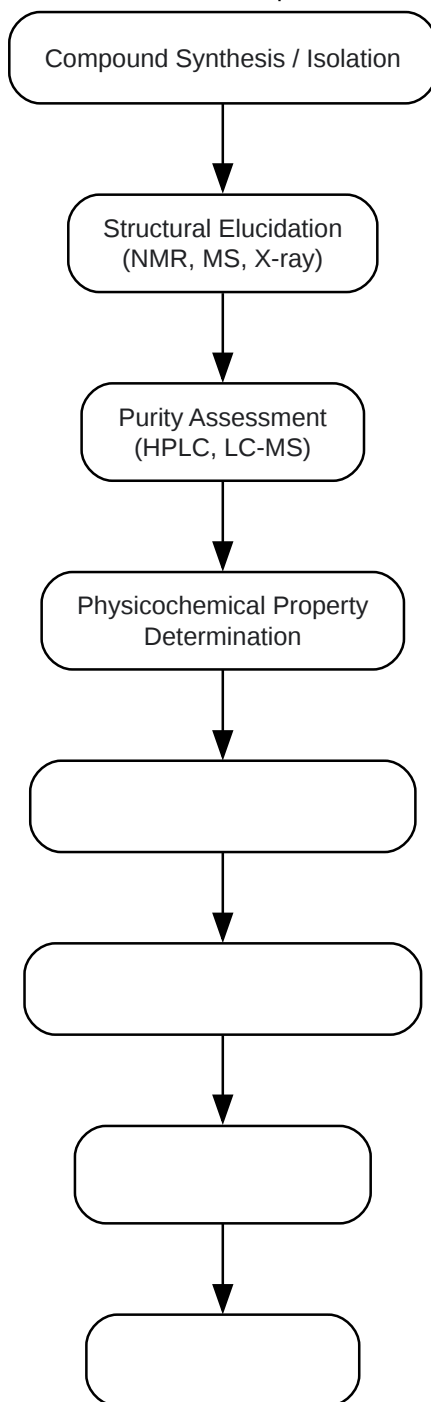
Limitations in Providing a Technical Guide

Without a confirmed chemical identity for **2,7-Diamino-3-methoxyphenazine**, it is not feasible to provide the requested in-depth technical guide. Key information such as experimental protocols and signaling pathways are specific to the precise molecular structure and cannot be extrapolated from related compounds with any degree of certainty.

Further investigation would require either a definitive chemical structure or a valid CAS number for "**2,7-Diamino-3-methoxyphenazine**." Researchers in possession of this information are encouraged to use it to query specialized chemical synthesis and pharmacology databases.

For illustrative purposes, a generalized workflow for characterizing a novel compound is presented below. This diagram outlines the typical steps a researcher might take once a compound has been synthesized or isolated.

General Workflow for Novel Compound Characterization

[Click to download full resolution via product page](#)

Caption: A simplified workflow for the characterization and development of a novel chemical compound.

Professionals in drug development are advised to verify the exact chemical identity and review any existing literature for a specific compound before committing resources to further research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Diaminophenazine | C₁₂H₁₀N₄ | CID 410099 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,7-Diaminophenazine | C₁₂H₁₀N₄ | CID 114754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Identity of 2,7-Diamino-3-methoxyphenazine Remains Elusive in Public Databases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056430#2-7-diamino-3-methoxyphenazine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com